

Improving the soil sealing techniques after 1,3-Dichloropropene fumigation

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Technical Support Center: 1,3-Dichloropropene Fumigation and Soil Sealing

This guide provides researchers, scientists, and drug development professionals with technical support for optimizing soil sealing techniques following 1,3-Dichloropropene (1,3-D) fumigation. It includes troubleshooting advice, frequently asked questions, quantitative data summaries, and detailed experimental protocols to address common issues encountered during laboratory and field experiments.

Troubleshooting Guide

This section addresses specific problems that may arise during your experiments, providing potential causes and solutions in a direct question-and-answer format.

Q1: We are observing high 1,3-D emissions despite applying a soil seal. What are the common causes?

A: High fumigant emissions post-sealing can stem from several factors. The most common issues include:

- Inadequate Soil Moisture: Dry soil has a higher air-filled porosity, which creates a rapid pathway for the fumigant to escape.^[1] Increasing soil moisture reduces this porosity and

restricts fumigant transport to the atmosphere.[\[1\]](#) Regulations in some regions mandate soil moisture to be at least 50% of field capacity before fumigation.[\[2\]](#)

- Incorrect Seal Type for Soil Texture: The effectiveness of a sealing method, particularly water seals, varies significantly with soil type.[\[3\]](#)[\[4\]](#) For example, a reduced-amount intermittent water seal that is ineffective on loamy sand may work well on finer-textured soils.[\[3\]](#)[\[4\]](#)
- Improper Tarp Application: For plastic films like High-Density Polyethylene (HDPE) or Virtually Impermeable Film (VIF), a poor seal at the edges or any perforations can lead to significant leakage.
- Delayed Sealing: 1,3-D is highly volatile.[\[5\]](#) Any delay in sealing the soil surface after injection allows for substantial emission loss. Sealing should be performed immediately after application.[\[5\]](#)[\[6\]](#)
- Presence of Chisel Traces: The channels left by shank injection equipment can act as direct vents for the fumigant. It is crucial to disrupt these traces by disking or rolling the soil immediately after application and before final sealing.[\[7\]](#)[\[8\]](#)

Q2: How does soil texture influence the choice and effectiveness of a sealing method?

A: Soil texture is a critical factor. Coarser soils (like loamy sand) have larger pores and allow for faster gas diffusion than finer-textured soils (like loam).

- Water Seals: Water seals are generally more effective in reducing fumigant emissions in fine-textured soils compared to coarse-textured ones.[\[4\]](#) In a comparative study, intermittent water seals reduced 1,3-D emission loss to 21% for loam soil but only to 26% for loamy sand.[\[3\]](#)[\[4\]](#) The overall emission loss from an unsealed control loam soil was also lower (43%) compared to a loamy sand (56%), indicating naturally slower diffusion in finer soils.[\[3\]](#)[\[4\]](#)
- Plastic Films (Tarps): Plastic films, especially VIF, are highly effective across a range of soil types because they provide a physical barrier to emissions.[\[9\]](#) VIF tarps have been shown to be the most effective sealing method, resulting in emission losses as low as 10%.[\[10\]](#)

Q3: We are seeing reduced pest and weed control efficacy. Could our sealing technique be the problem?

A: Yes, the sealing technique can impact efficacy. While the primary goal is to reduce emissions, the method must also ensure that a sufficient concentration of 1,3-D is maintained in the soil profile for an adequate duration.

- **Film vs. Water Seals:** Applications sealed with HDPE or VIF films generally provide nematode control comparable to older standards like methyl bromide.[\[11\]](#) However, for weed control, these films are often superior to water seals.[\[11\]](#) If plastic film is not used, additional management practices may be necessary for effective pathogen and weed control.[\[11\]](#)
- **Fumigant Retention:** The most effective seals for emission reduction, like VIF, also retain the highest concentrations of 1,3-D in the soil profile for longer periods, which can enhance pest control.[\[11\]](#) In contrast, techniques that allow for higher emissions may result in a lower effective dose and duration of exposure for the target pests.

Frequently Asked Questions (FAQs)

Q1: Which sealing method is most effective at reducing 1,3-D emissions: a water seal or a plastic tarp?

A: Virtually Impermeable Film (VIF) tarps are consistently the most effective method for reducing 1,3-D emissions.[\[9\]](#)[\[10\]](#) Studies have shown that VIF tarps can reduce total emission loss to as low as 10%.[\[10\]](#) Intermittent water applications can be significantly more effective than standard HDPE tarps and can also reduce and delay peak emissions.[\[9\]](#) However, a single initial water application may only provide a small reduction in total emissions compared to an unsealed control.[\[10\]](#) The choice often involves a trade-off between cost, labor, and the level of emission reduction required.

Q2: What is the difference between an "initial" and an "intermittent" water seal?

A: The terms refer to the timing and frequency of water application.

- **Initial Water Seal:** This involves a single application of water to the soil surface immediately before or after the fumigant is injected.[\[3\]](#)[\[4\]](#) A typical application might be 8-9 mm of water.[\[3\]](#)[\[10\]](#)
- **Intermittent Water Seals:** This method involves an initial water application followed by one or more subsequent, smaller water applications.[\[3\]](#)[\[4\]](#) A common regimen is an initial 9 mm

application followed by two 3 mm applications at 12 and 24 hours post-fumigation.[3][4] Each water application causes an abrupt, temporary reduction in the emission flux.[10]

Q3: What is the optimal soil moisture level to aim for before fumigation?

A: Higher soil moisture content generally leads to lower fumigant emissions.[1][12] This is because water fills the soil pores, reducing the air-filled porosity and slowing the rate of gas diffusion to the surface.[1] The hydrolysis rate of 1,3-D, a primary degradation pathway, also increases with soil moisture content.[13] As a best practice and a regulatory requirement in some areas, the soil moisture content should be at least 50% of field capacity at the time of fumigation.[2]

Data Presentation

The following tables summarize quantitative data from key studies on the effectiveness of different soil sealing techniques.

Table 1: Effect of Water Seal Treatments on Total 1,3-D Emission Loss Across Different Soil Textures

Soil Texture	Control (No Seal)	Initial Water Seal (9 mm)	Intermittent Water Seals
Loamy Sand	56%	Not Tested	26%**
Sandy Loam	51%	46%	41%
Loam	43%	31%	21%

Source: Data compiled from soil column studies.[\[3\]](#)[\[4\]](#)

Initial 9 mm seal followed by 3 mm at 12 and 24 hours.[\[3\]](#)[\[4\]](#)

**A reduced-amount intermittent seal was used for loamy sand (initial 3 mm + 1 mm at 12 and 24 h), which had little effect compared to the control. The 26% value corresponds to a standard intermittent seal tested in a separate context within the same study.

[\[3\]](#)[\[4\]](#)

Table 2: Comparison of Cumulative 1,3-D Emissions from Various Surface Seal Treatments on Sandy Loam Soil

Surface Seal Treatment	Total Emission (% of Applied)
Dry Soil (Control)	51%
Initial Water Application (8 mm)	46%
Three Intermittent Water Applications	41%
HDPE Tarp	45%
Initial Water Application + HDPE Tarp	38%
VIF Tarp	10%

Source: Data from a soil column study on Hanford sandy loam.[\[10\]](#)

Experimental Protocols

Protocol 1: Evaluating Sealing Efficacy via Soil Column Study

- Objective: To quantify and compare the effectiveness of different soil sealing techniques (e.g., water seals, plastic films) on reducing 1,3-D emissions under controlled laboratory conditions.
- Materials:
 - Stainless steel or PVC soil columns with gas sampling ports at various depths.
 - Test soil (e.g., sandy loam), sieved and air-dried.
 - Liquid cis-1,3-D isomer.
 - Long-needle syringe for injection.
 - Sealing materials (HDPE film, VIF, water sprayer).
 - Flow-through gas sampling chamber for column headspace.
 - Sorbent tubes for trapping volatilized 1,3-D.

- Gas Chromatograph with an Electron Capture Detector (GC-ECD) or Mass Spectrometer (GC-MS) for analysis.
- Methodology:
 - Column Packing: Pack the soil into the columns to a predetermined bulk density (e.g., 1.4 g/cm³ for sandy loam).[4]
 - Moisture Adjustment: Adjust soil moisture to the desired level (e.g., 75% of field capacity) before or after packing.
 - Fumigant Injection: Inject a precise amount of liquid 1,3-D (e.g., 100 µL) into the center of the column at a specific depth (e.g., 30 cm) using the long-needle syringe.[4]
 - Seal Application: Immediately after injection, apply the designated sealing treatment to the soil surface.
 - Control: No seal applied.
 - Water Seal: Spray a measured volume of water evenly onto the surface. For intermittent seals, apply subsequent amounts at specified time intervals.[3][4]
 - Tarp Seal: Place the plastic film over the soil surface and seal the edges to the column wall to prevent leakage.[10]
 - Emission Monitoring: Place the gas sampling chamber on top of the column. Draw air at a constant flow rate through the chamber and into sorbent tubes to trap emitted 1,3-D. Change tubes at regular intervals (e.g., every 1-6 hours initially, then less frequently) for up to 14 days.[14]
 - Soil Gas Monitoring: At the same intervals, collect gas samples from the ports along the soil column profile using a gas-tight syringe to determine the fumigant concentration at different depths.
 - Analysis: Extract the trapped 1,3-D from the sorbent tubes with a solvent and analyze using GC-ECD or GC-MS to calculate the emission flux over time. Analyze soil gas samples directly.

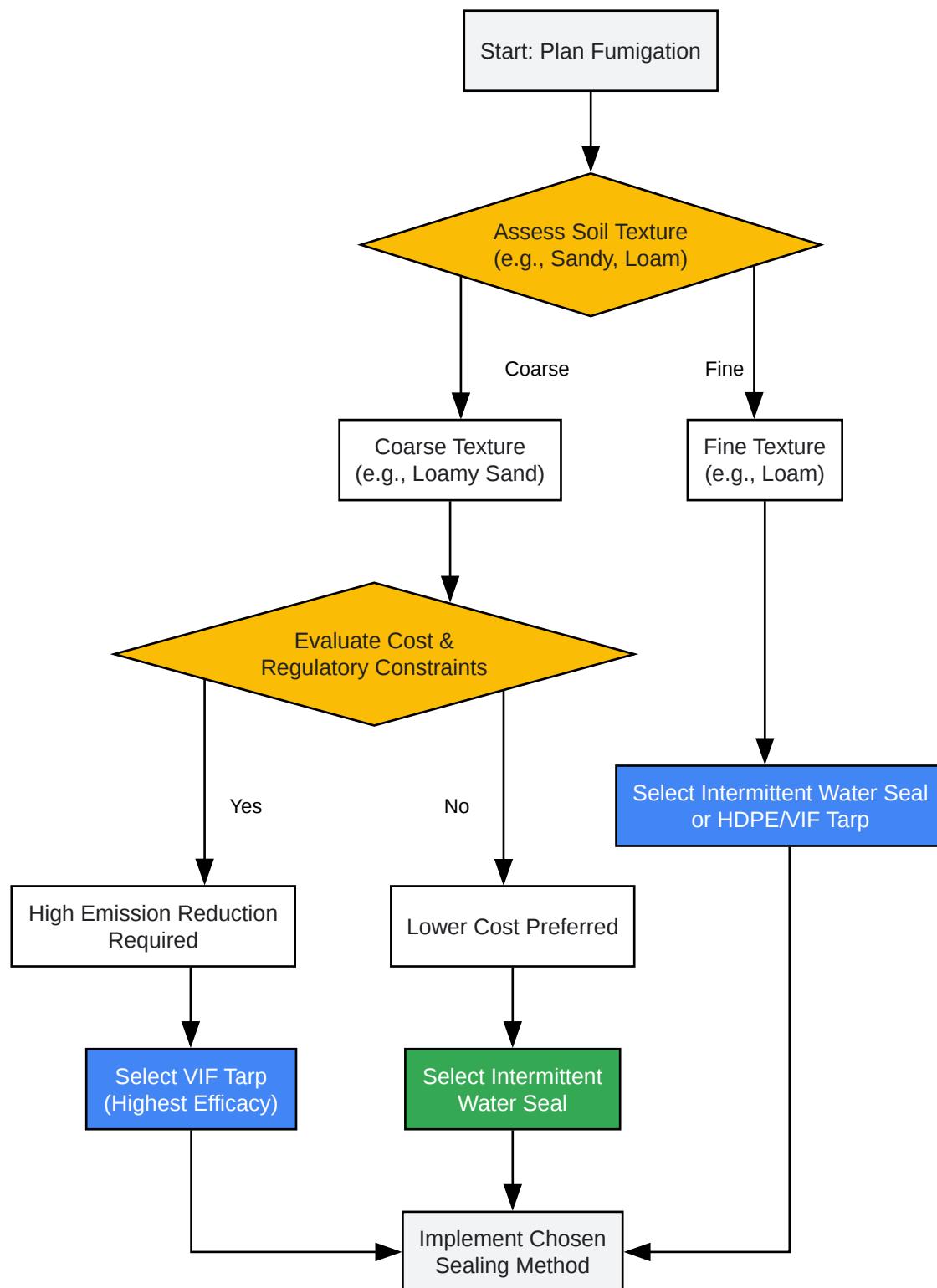
Protocol 2: Field Monitoring of 1,3-D Emissions

- Objective: To measure and compare 1,3-D volatilization rates and cumulative emissions from a treated field under different real-world soil sealing conditions.
- Materials:
 - Commercial-grade fumigant (e.g., Telone C35).
 - Tractor-mounted shank injection rig.
 - Sealing equipment (sprinklers for water seal, plastic tarp laying machine, disk/roller for mechanical seal).
 - Meteorological station to measure wind speed/direction, temperature, and humidity.
 - Air sampling masts with sampling inlets at multiple heights.
 - High-volume air samplers with sorbent tubes.
 - GPS for plot mapping.
 - Laboratory for sample analysis (TD-GC-MS).[15]
- Methodology:
 - Site Preparation: Establish replicate plots for each sealing treatment (e.g., Control, HDPE Tarp, VIF Tarp, Intermittent Water Seal). Ensure soil conditions (moisture, tilth) are uniform across plots before application.
 - Fumigant Application: Apply the 1,3-D product via shank injection to a specified depth (e.g., 46 cm) at a calibrated rate (e.g., 610 kg/ha).[9]
 - Seal Application: Immediately following injection, apply the respective sealing treatments to each plot.
 - Atmospheric Monitoring: Place air sampling masts in the center of each plot. Use aerodynamic or back-calculation methods to estimate flux.[14]

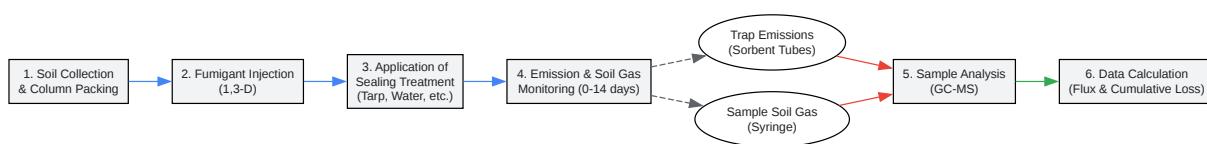
- Sample Collection: Collect air samples continuously or at frequent intervals for 7-14 days.
[9] Collect background air samples upwind of the plots.
- Data Analysis: Analyze sorbent tubes to determine the concentration of 1,3-D in the air. Use meteorological data and air concentration profiles to calculate the emission flux (mass per area per time) and cumulative emission loss (as a percentage of the amount applied) for each sealing treatment.[14]

Visualizations

The following diagrams illustrate key workflows and relationships in managing 1,3-D fumigation and sealing.

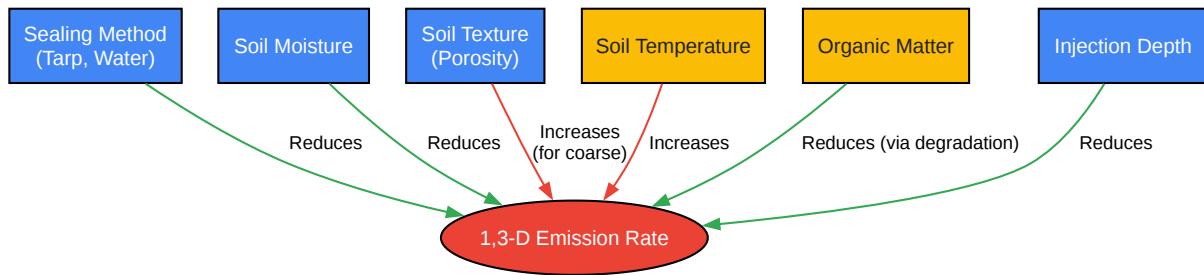
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Caption: Decision workflow for selecting an appropriate soil sealing technique.



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Caption: Experimental workflow for a soil column fumigant emission study.



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Caption: Key factors influencing the emission rate of 1,3-D from soil.

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